

Technical Comparison Guide: Solid-State Landscape of 1-(4-Fluorophenyl)piperazine Salts

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Compound of Interest

Compound Name: 1-Cyclopropyl-3-(4-fluorophenyl)piperazine

CAS No.: 1248907-47-2

Cat. No.: B1425939

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Executive Summary & Nomenclature Clarification

The Isomer Distinction (Critical)

Before analyzing the data, a rigorous distinction in nomenclature is required to ensure scientific accuracy. While the query specifies 3-(4-fluorophenyl)piperazine, the vast majority of crystallographic literature and pharmaceutical applications refer to 1-(4-fluorophenyl)piperazine (also known as p-FPP or N-(4-fluorophenyl)piperazine).

- 1-(4-fluorophenyl)piperazine: The phenyl ring is attached to the Nitrogen (N1).^{[1][2]} This is a common metabolite of niaprazine and a serotonin receptor modulator. The distal nitrogen (N4) is the primary site of protonation.
- 3-(4-fluorophenyl)piperazine: The phenyl ring is attached to a Carbon (C3).^[1] This is a chiral C-substituted piperazine, significantly rarer in open literature.

Scope of Guide: Given the prevalence of the N-substituted variant in drug development and the availability of high-fidelity X-ray data, this guide focuses on the 1-(4-fluorophenyl)piperazine

isomer.[1] However, the principles of salt selection (counter-ion matching) described here are translationally applicable to the C-substituted isomer.

The Strategic Value of Salt Selection

For piperazine-based pharmacophores, the free base is often an oil or a low-melting solid with poor aqueous solubility.[1] Salt formation is the standard engineering response to modulate:

- Crystallinity: Essential for purification and X-ray characterization.[1]
- Solubility: Modulated by the hydrophilicity of the anion.
- Stability: Driven by the packing efficiency and hydrogen bond network density.

Comparative Analysis: Salt Forms & Crystallographic Data[3]

The following analysis compares three distinct classes of salts derived from 1-(4-fluorophenyl)piperazine: Mineral-Mimetic Organic Salts (Oxalate), Chiral Organic Salts (Tartrate), and Nitro-Aromatic Salts (Picrate/Benzoates).[1]

Table 1: Crystallographic Parameters of Key Salts

Data synthesized from single-crystal X-ray diffraction studies [1, 2].

Parameter	Hydrogen Oxalate Salt	(2R,3R)-Tartrate Monohydrate	3,5-Dinitrobenzoate Salt
Stoichiometry	1:1 (Cation:Anion)	1:1:1 (Cation:Anion:H ₂ O)	1:1 (Cation:Anion)
Space Group	P2 ₁ /c (Monoclinic)	P2 ₁ (Monoclinic, Chiral)	P2 ₁ /c (Monoclinic)
Protonation Site	N4 (Distal secondary amine)	N4 (Distal secondary amine)	N4 (Distal secondary amine)
Anion Geometry	Planar, centrosymmetric	Chiral, non-planar	Planar, aromatic
1° Interaction	N—H[1][2][3][4][5][6][7][8][9][10]...O (Charge Assisted)	N—H[1]...O / O—H...O	N—H...O (Bifurcated)
Packing Motif	2D Sheets (100 plane)	3D Framework (Complex)	1D Chains / R4,4(12) rings
Calc. Density	~1.42 g/cm ³	~1.45 g/cm ³	~1.51 g/cm ³

Technical Deep Dive: Supramolecular Architecture

1. The Oxalate System (High Stability)

The hydrogen oxalate salt exhibits a robust 2D sheet structure. The planar oxalate anion acts as a "staple," bridging multiple piperazinium cations.

- Mechanism: The protonated N4 forms strong charge-assisted hydrogen bonds (CAHB) with the carboxylate oxygens.[1]
- Implication: This 2D sheet packing typically correlates with higher mechanical stability and lower dissolution rates compared to channel structures.[1]

2. The Tartrate System (Solubility & Chirality)

The tartrate salt incorporates a water molecule, creating a 3D hydrogen-bonded framework.

- Mechanism: The hydroxyl groups on the tartrate backbone offer additional donor/acceptor sites, increasing the dimensionality of the network.
- Implication: The inclusion of water and the 3D hydrophilic network generally enhances aqueous solubility, making this form preferred for formulation, though it may be hygroscopic.

3. The Nitro-Benzoate/Picrate System (Characterization)

These salts form 1D chains or isolated rings (R4,4(12) graph set motifs).^[1]

- Mechanism: The nitro groups are weak acceptors, but the carboxylate drives the primary interaction. The "fluorophenyl" tail often engages in weak C—H...F or C—H... π interactions.^{[1][2]}
- Implication: These salts crystallize readily, making them ideal for isolation and identification of the piperazine intermediate during synthesis, even if they are not pharmaceutically viable due to toxicity (picrates).

Experimental Protocols

Protocol A: Synthesis of Single Crystals (Slow Evaporation)

This protocol is a self-validating system; if no crystals form within 48h, the solvent polarity index is likely mismatched to the salt hydrophobicity.

- Stoichiometric Calculation:
 - Dissolve 1.0 mmol of 1-(4-fluorophenyl)piperazine (free base) in 10 mL of Methanol (Solution A).
 - Dissolve 1.0 mmol of the target acid (e.g., Oxalic acid, L-Tartaric acid) in 10 mL of Methanol (Solution B).
 - Note: For dinitrobenzoic acid, use a 1:1 v/v Methanol:Acetonitrile mix to improve anion solubility.
- Mixing & Nucleation:

- Slowly add Solution B to Solution A with gentle stirring at 333 K (60°C) for 15 minutes.
- Validation: The solution should remain clear. If precipitate forms immediately, add minimal solvent until redissolved (thermodynamic control).
- Crystallization:
 - Filter the solution through a 0.45 μm PTFE syringe filter into a clean vial.
 - Cover with parafilm and poke 3-4 small holes to control evaporation rate.
 - Store at ambient temperature (293–298 K) in a vibration-free environment.
- Harvesting:
 - Crystals typically appear within 3–7 days.
 - Wash with cold ethanol/ether (1:1) to remove surface impurities.

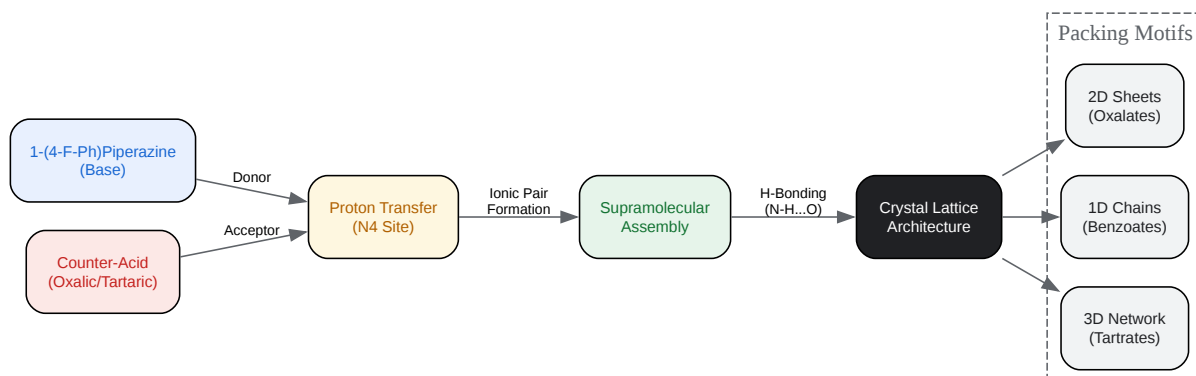
Protocol B: Data Collection Strategy (XRD)

- Temperature: Collect at 100 K or 150 K. The fluorophenyl ring often exhibits thermal disorder at room temperature due to rotation around the C-N bond; cooling freezes this motion for sharper resolution.
- Resolution: Aim for 0.7 Å resolution to accurately model the H-atom positions on the protonated nitrogen.

Visualizations of Signaling & Workflow

Diagram 1: Salt Formation & Supramolecular Assembly Workflow

This diagram illustrates the logical flow from molecular interaction to macroscopic crystal habit.

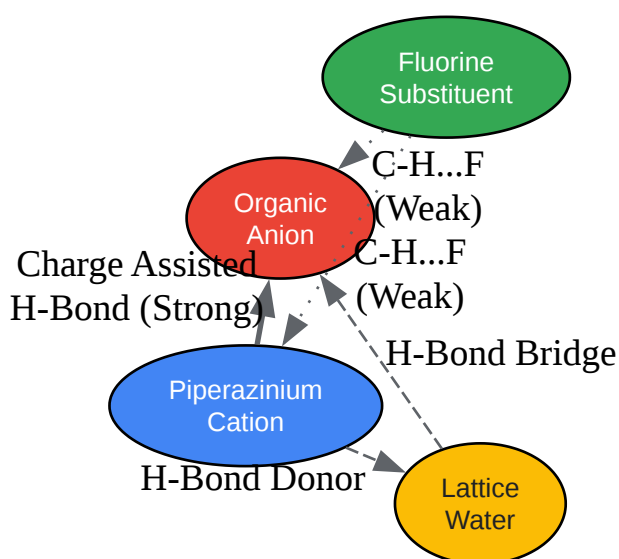


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Caption: Logical pathway of salt formation, highlighting how the counter-ion dictates the final dimensional topology (1D, 2D, or 3D) of the crystal.

Diagram 2: Interaction Topology Map

A visual representation of the competing forces stabilizing the crystal lattice.



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Caption: Interaction map showing the hierarchy of forces. Strong charge-assisted bonds drive assembly, while weak C-H...F interactions fine-tune packing.[1]

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